

# Essential Guide to the Proper Disposal of DS18561882

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: DS18561882

Cat. No.: B607206

[Get Quote](#)

For researchers, scientists, and drug development professionals, the proper handling and disposal of chemical compounds are paramount to ensuring laboratory safety and environmental protection. This document provides a comprehensive, step-by-step guide for the safe disposal of **DS18561882**, a potent and isozyme-selective MTHFD2 inhibitor. Adherence to these procedures is critical for minimizing risks associated with this research chemical.

## Safety and Handling Precautions

Before initiating any disposal procedures, it is crucial to consult the Safety Data Sheet (SDS) for **DS18561882**. While a specific, publicly available SDS for **DS18561882** is not readily found, general safety protocols for handling potent research compounds should be strictly followed. Always wear appropriate personal protective equipment (PPE), including a lab coat, safety glasses with side shields, and chemical-resistant gloves. All handling of the solid compound or its solutions should be performed in a well-ventilated area, preferably within a chemical fume hood, to avoid inhalation of dust or aerosols.

## Quantitative Data Summary

For clarity and ease of reference, the following table summarizes key quantitative data related to **DS18561882**, gathered from supplier information and relevant research.

Parameter	Value	Notes
CAS Number	2227149-22-4	A unique identifier for the chemical substance.
Molecular Formula	C <sub>28</sub> H <sub>31</sub> F <sub>3</sub> N <sub>4</sub> O <sub>6</sub> S	
Molecular Weight	608.63 g/mol	
Solubility	Soluble in DMSO	Prepare solutions in a fume hood.
Storage	Store at -20°C for long-term	Follow supplier recommendations for stability.

## Step-by-Step Disposal Protocol

The disposal of **DS18561882** and its contaminated materials must be managed as hazardous chemical waste. Do not dispose of this compound down the drain or in regular solid waste.

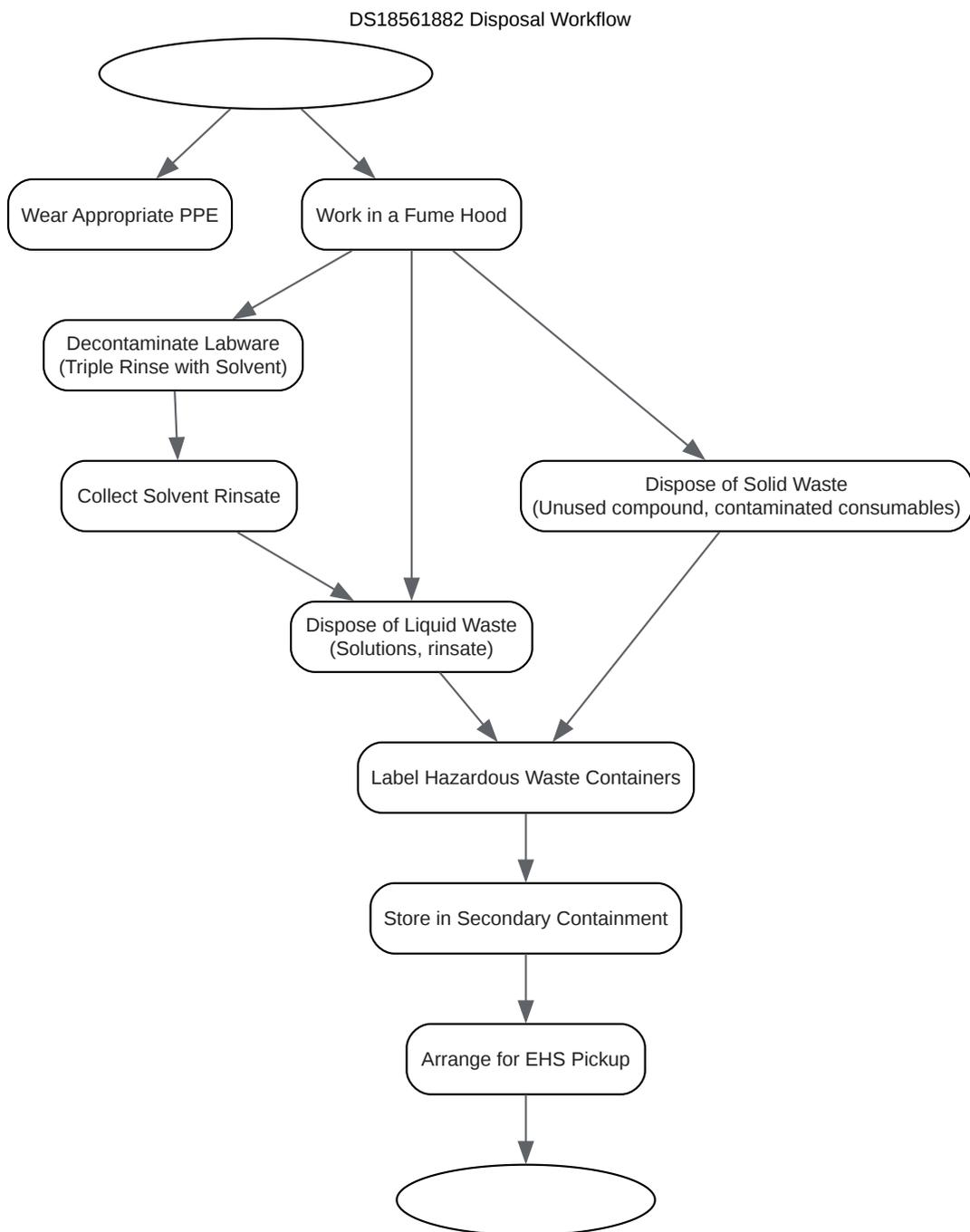
Experimental Protocol for Disposal:

- Decontamination of Labware:
  - All glassware and equipment that have come into contact with **DS18561882** must be decontaminated.
  - Rinse the contaminated items three times with a suitable solvent in which **DS18561882** is soluble, such as ethanol or acetone.
  - Collect the solvent rinsate in a designated, properly labeled hazardous waste container.
  - After the solvent rinse, wash the labware with soap and water.
- Disposal of Solid Waste:
  - Place any unused or expired solid **DS18561882** in a clearly labeled, sealed container designated for solid chemical waste.

- Contaminated consumables such as gloves, weighing paper, and pipette tips should be collected in a separate, sealed plastic bag or container also labeled as hazardous chemical waste.
- Disposal of Liquid Waste:
  - Collect all solutions containing **DS18561882**, including the solvent rinsate from decontamination, in a compatible, leak-proof, and clearly labeled hazardous waste container.
  - Ensure the waste container is appropriate for the solvents used (e.g., a glass container for organic solvents).
  - Do not mix incompatible waste streams.
- Waste Labeling and Storage:
  - Clearly label all waste containers with "Hazardous Waste," the full chemical name "**DS18561882**," the approximate concentration and quantity, and the date.
  - Store the waste containers in a designated, secure, and well-ventilated secondary containment area, away from incompatible materials, until collection by your institution's environmental health and safety (EHS) department.
- Arranging for Pickup:
  - Contact your institution's EHS department to schedule a pickup for the hazardous waste. Follow their specific procedures for waste manifest and collection.

## Disposal Workflow Diagram

The following diagram illustrates the logical workflow for the proper disposal of **DS18561882**.



[Click to download full resolution via product page](#)

Caption: Logical workflow for the safe disposal of **DS18561882**.

- To cite this document: BenchChem. [Essential Guide to the Proper Disposal of DS18561882]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b607206#ds18561882-proper-disposal-procedures]

---

### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

### Contact

Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)